

An In-depth Technical Guide to the Safety and Handling of 4-Aminomethylindole

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Compound of Interest

Compound Name: 4-Aminomethylindole

Cat. No.: B029799

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Aminomethylindole**, a versatile intermediate used in pharmaceutical synthesis and materials science.^[1] Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Hazard Identification and Classification

4-Aminomethylindole is classified as a hazardous substance. The primary hazards associated with this compound are:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

It is essential to handle this chemical with appropriate personal protective equipment and in a well-ventilated area.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Aminomethylindole** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ N ₂	[1][3]
Molecular Weight	146.19 g/mol	[1]
CAS Number	3468-18-6	[1][3]
Appearance	White to orange powder or solids	[1]
Purity	≥95% (GC) or ≥99%	[1][3]
Solubility	Soluble in ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF).[2] [3] Specifically, 30 mg/mL in DMSO and DMF, 20 mg/mL in Ethanol.	[3]
Storage Temperature	0-8°C	[1]
Incompatibilities	Incompatible with oxidizing agents.	[2]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **4-Aminomethylindole**.

3.1. Personal Protective Equipment (PPE)

When handling **4-Aminomethylindole**, the following PPE is mandatory:

- Eye Protection: Wear chemical safety goggles or a face shield.[4]
- Hand Protection: Use proper gloves (e.g., nitrile rubber) inspected prior to use.[4][5]
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.[6]

- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
[6]

3.2. Handling Procedures

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2]
- Wash hands thoroughly after handling.[2]
- Use only outdoors or in a well-ventilated area.[2]
- Do not eat, drink, or smoke when using this product.[7]

3.3. Storage

- Keep the container tightly sealed.[2]
- Store in a cool, dry, and well-ventilated place.[2][4]
- Store at the recommended temperature of 0-8°C.[1]

First Aid Measures

In the event of exposure, immediate action is necessary.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2][8]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2][8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][8]
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.[7][8]

Accidental Release Measures

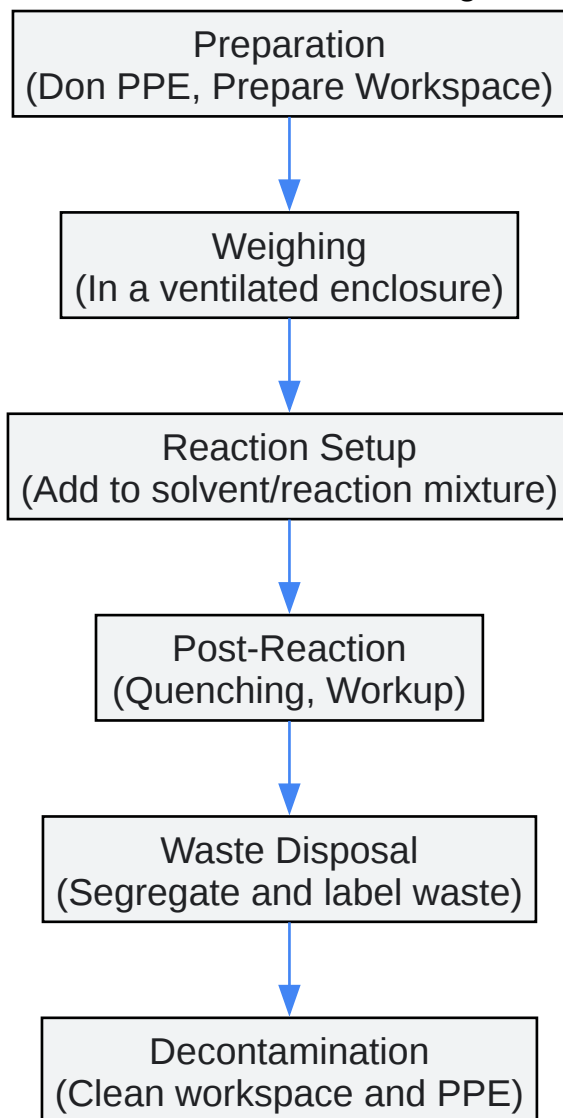
In case of a spill, follow these steps:

- Ensure adequate ventilation.[\[8\]](#)
- Wear appropriate personal protective equipment.[\[8\]](#)
- Avoid dust formation.[\[8\]](#)
- Sweep up and shovel the material into suitable containers for disposal.[\[8\]](#)
- Dispose of the contents/container to an approved waste disposal plant.[\[8\]](#)

Visualized Experimental and Emergency Protocols

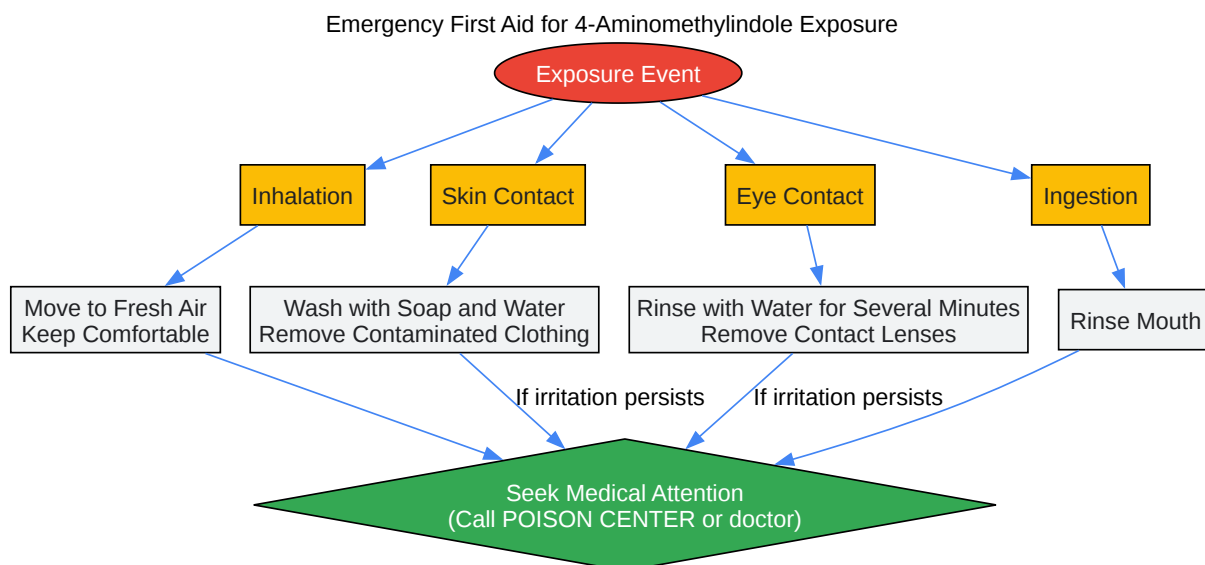
To further clarify the handling and emergency procedures, the following diagrams have been created using the DOT language.

General Experimental Workflow for Handling 4-Aminomethylindole



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Caption: General experimental workflow for handling **4-Aminomethylindole**.



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Caption: Emergency first aid procedures for **4-Aminomethylindole** exposure.

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